

Application Notes and Protocols for Radon-219 Quantification using Liquid Scintillation Counting

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Compound of Interest

Compound Name:	Radon-219
CAS No.:	14835-02-0
Cat. No.:	B081849

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Introduction

Radon-219 (^{219}Rn), also known as Actinon, is a naturally occurring radioactive noble gas. It is a member of the actinium decay series, originating from the decay of Actinium-227. Due to its very short half-life of 3.96 seconds, its detection and quantification require sensitive and rapid analytical techniques. Liquid Scintillation Counting (LSC) offers a highly efficient and reliable method for the quantification of ^{219}Rn , particularly in aqueous samples. This document provides detailed application notes and experimental protocols for the quantification of **Radon-219** using LSC, with a focus on alpha/beta discrimination techniques.

Principle of Liquid Scintillation Counting for Radon-219

Liquid Scintillation Counting is a widely used technique for detecting and quantifying radioactive isotopes. The principle involves the use of a liquid scintillation cocktail, an organic solvent mixture containing scintillators (fluors). When a charged particle, such as an alpha or

beta particle emitted from the decay of a radionuclide, interacts with the cocktail, the solvent molecules become excited. This excitation energy is then transferred to the scintillator molecules, which in turn emit photons of light upon returning to their ground state. These light flashes are detected by photomultiplier tubes (PMTs) within the LSC instrument and converted into electrical pulses. The intensity of the light flash is proportional to the energy of the emitted particle, allowing for energy-based discrimination.

For **Radon-219**, which is an alpha emitter, LSC is particularly effective due to the high energy of the emitted alpha particles, leading to a strong scintillation signal. Modern LSC systems are equipped with pulse shape analysis (PSA) or pulse decay discrimination (PDD) capabilities. This allows for the differentiation between alpha and beta particles based on the duration of the light pulses they generate; alpha particles typically produce longer-lasting pulses than beta particles. This alpha/beta discrimination is crucial for accurately quantifying **Radon-219** in the presence of other beta-emitting radionuclides.

Actinium-227 Decay Chain Leading to Radon-219

Radon-219 is a progeny of Actinium-227. Understanding its position in the decay chain is essential for identifying its parent and daughter isotopes, which may be present in the sample and could potentially interfere with the measurement.



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Figure 1. Decay chain of Actinium-227 leading to stable Lead-207, highlighting **Radon-219**.

Quantitative Data for Radon-219 Measurement by LSC

The following table summarizes typical quantitative data for the measurement of **Radon-219** using Liquid Scintillation Counting. These values can vary depending on the specific instrumentation, scintillation cocktail, and experimental conditions.



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Experimental Protocols

Sample Collection (Aqueous Samples)

Proper sample collection is critical to prevent the loss of gaseous radon. The following protocol is a general guideline and should be adapted based on the specific sampling environment.

Materials:

- 20 mL glass scintillation vials with polyethylene or foil-lined caps
- Syringe (10-20 mL) with a wide-bore needle or tip
- Collection container (e.g., beaker or bottle)
- Gloves

Procedure:

- If collecting from a tap, remove any aerator and let the water run for several minutes to flush the system.
- Submerge the collection container and the scintillation vial completely in the water to be sampled.
- Allow the vial to fill with water while submerged.
- Using the syringe, draw a 10 mL aliquot of the water sample from the collection container. Ensure no air bubbles are introduced.
- Carefully dispense the 10 mL water sample into a pre-prepared scintillation vial containing 10 mL of a suitable liquid scintillation cocktail (see Protocol 2). The tip of the needle/pipette should be below the surface of the cocktail to minimize radon loss.
- Immediately and tightly cap the vial.
- Invert the vial several times to ensure thorough mixing of the sample and cocktail.
- Label the vial with a unique identifier, date, and time of collection.
- Store the sample in a dark, cool place until analysis.

Sample Preparation and LSC Analysis

This protocol describes the preparation of the scintillation vial and the subsequent analysis using a liquid scintillation counter with alpha/beta discrimination capabilities.

Materials:

- Liquid Scintillation Counter with alpha/beta discrimination
- 20 mL glass scintillation vials
- Liquid scintillation cocktail (e.g., a high-efficiency, water-immiscible cocktail)
- Pipettes and tips
- Collected aqueous sample

Procedure:

- **Vial Preparation:** Add 10 mL of a suitable liquid scintillation cocktail to a 20 mL glass scintillation vial. Water-immiscible cocktails are often preferred for radon analysis as they facilitate the extraction of radon from the aqueous phase into the organic scintillant phase.
- **Sample Addition:** Carefully add 10 mL of the aqueous sample to the vial containing the cocktail, as described in the sample collection protocol.
- **Mixing:** Tightly cap the vial and shake vigorously for approximately 1 minute to ensure efficient extraction of **Radon-219** into the organic phase.
- **Equilibration:** Allow the sample to stand for at least 3-4 hours in the dark at room temperature. This allows for the establishment of secular equilibrium between **Radon-219** and its short-lived progeny.
- **Background Measurement:** Prepare a background sample using 10 mL of deionized, radon-free water and 10 mL of the same scintillation cocktail. Treat this blank in the same manner as the samples.
- **LSC Instrument Setup:**
 - Set up the liquid scintillation counter for alpha/beta discrimination mode.
 - Define the energy windows for alpha and beta particles. For **Radon-219**, the alpha decay energy is approximately 6.82 MeV. The instrument's software will typically have preset windows or allow for manual adjustment.
 - Set the counting time. A longer counting time will improve the statistical accuracy, especially for low-activity samples. A typical counting time is 60-300 minutes.
- **Counting:** Place the sample vials and the background vial in the liquid scintillation counter and initiate the counting sequence.
- **Data Analysis:**

- The instrument will provide the count rates (in CPM) in the alpha and beta channels for each sample and the background.
- Subtract the background count rate from the sample count rate to obtain the net count rate.
- Calculate the activity concentration of **Radon-219** using the following formula:

$$\text{Activity (Bq/L)} = (\text{Net CPM}) / (\text{Efficiency} \times \text{Sample Volume (L)} \times 60)$$

Where:

- Net CPM is the background-subtracted counts per minute in the alpha channel.
- Efficiency is the counting efficiency for **Radon-219** (as a decimal).
- Sample Volume is the volume of the water sample in liters (e.g., 0.01 L).

Experimental Workflow Diagram

The following diagram illustrates the key steps in the quantification of **Radon-219** using liquid scintillation counting.



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Figure 2. Experimental workflow for **Radon-219** quantification by LSC.

Conclusion

Liquid Scintillation Counting is a powerful and sensitive technique for the quantification of **Radon-219** in environmental and other aqueous samples. By following proper sample collection and preparation protocols, and by utilizing the alpha/beta discrimination capabilities of modern LSC instruments, researchers can obtain accurate and reliable measurements of this short-lived radionuclide. The information and protocols provided in this document serve as a comprehensive guide for scientists and professionals engaged in the analysis of **Radon-219**.

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References

- [1. iaea.org \[iaea.org\]](https://www.iaea.org)
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